

Using (3R)-3,5-dimethylmorpholine HCl in peptidomimetic synthesis

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Compound of Interest

Compound Name: (3R)-3,5-dimethylmorpholine hydrochloride
CAS No.: 1542268-33-6
Cat. No.: B15050064

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Application Note: Strategic Incorporation of (3R)-3,5-Dimethylmorpholine HCl in Peptidomimetic Drug Design

Executive Summary

(3R)-3,5-dimethylmorpholine hydrochloride is a high-value chiral building block used to introduce conformational constraints and modulate physicochemical properties (ADME) in peptidomimetics and small-molecule inhibitors (e.g., mTOR/PI3K kinase inhibitors).^{[1][2]} Its rigid, chair-like structure mimics the pyrrolidine ring of proline but with enhanced solubility and metabolic stability due to the ether oxygen.

However, the 3,5-dimethyl substitution pattern creates significant steric hindrance at the nucleophilic nitrogen, making standard peptide coupling protocols inefficient. This guide provides optimized protocols for free-basing, amide coupling, and nucleophilic aromatic substitution (

), ensuring high yields and stereochemical integrity.

Strategic Value & Molecule Profile

Structural Utility[1][2][3]

- **Conformational Locking:** The methyl groups at C3 and C5 lock the morpholine ring into a specific chair conformation. When incorporated into a peptide backbone or scaffold, it restricts dihedral angles (), stabilizing turn geometries (e.g., -turns) or rigidifying linker regions.
- **Physicochemical Tuning:** Unlike carbocyclic analogs, the morpholine oxygen lowers (improving solubility) and acts as a weak hydrogen bond acceptor, potentially interacting with solvent-exposed regions of the target protein.
- **Stereochemistry:** The "(3R)" designation implies specific chirality.
 - (3R,5R)-trans:
-symmetric.[1][2] Often used to enforce strong directional vectors in scaffolds.[2]
 - (3R,5S)-cis (meso): Achiral in isolation but can desymmetrize upon coupling.[1][2]
 - **Note:** Always verify the specific isomer (cis vs. trans) via Certificate of Analysis (CoA) as "3,5-dimethylmorpholine" is often sold as a mixture or the meso-cis form unless specified.

The "Steric Wall" Challenge

The secondary amine is flanked by two methyl groups.[2] This steric bulk retards nucleophilic attack, requiring high-energy activation of the electrophile (carboxylic acid or aryl halide) and extended reaction times.[1] Standard EDC/NHS or HBTU couplings often fail or stall.[2]

Experimental Protocols

Protocol A: Preparation of the Free Base (In Situ & Isolation)

Context: The HCl salt is stable for storage but non-reactive.[2] For sensitive couplings, in situ neutralization is risky due to potential salt precipitation clogging resin or affecting pH.[2] Isolation of the free base is recommended for solution-phase chemistry.[1][2]

Option 1: In Situ Neutralization (Solid Phase Peptide Synthesis - SPPS)[1][2]

- Dissolve (3R)-3,5-dimethylmorpholine HCl (5 equiv.) in DMF.
- Add DIEA (Diisopropylethylamine) (10 equiv.).
- Critical: Allow to stand for 5 mins, then filter if any precipitate (amine salts) forms before adding to the resin.

Option 2: Isolation of Free Base (Solution Phase - Recommended)[1][2]

- Suspend 1.0 g of the HCl salt in 10 mL DCM.
- Add 10 mL of saturated aqueous (preferred over NaOH to avoid potential degradation/emulsions).
- Stir vigorously for 20 mins.
- Separate layers. Extract aqueous layer with DCM.[2]
- Dry combined organics over , filter, and concentrate carefully (the free amine is volatile; do not apply high vacuum for extended periods).

Protocol B: High-Efficiency Amide Coupling (The "Power" Protocol)

Objective: Couple an Fmoc-Amino Acid (Fmoc-AA-OH) to (3R)-3,5-dimethylmorpholine.[1][2]

Challenge: Steric hindrance.[1][2][3][4] Solution: Use HATU or Acid Fluorides.[1][2]

Reagents:

- Carboxylic Acid: Fmoc-AA-OH (1.2 equiv)[1][2]
- Amine: (3R)-3,5-dimethylmorpholine (1.0 equiv, free base preferred)[1]
- Coupling Agent: HATU (1.2 equiv) or COMU (1.2 equiv)[1]
- Base: HOAt (1.2 equiv - Additive for rate enhancement) + TMP (2,4,6-Trimethylpyridine) or DIEA.[1][2]
- Solvent: DMF (anhydrous).[1][2]

Step-by-Step:

- Activation: In a dry vial, dissolve Fmoc-AA-OH and HATU in DMF ().
- Base Addition: Add TMP (2.5 equiv). Stir for 2 minutes. Note: TMP is a weaker, more sterically hindered base than DIEA, reducing the risk of racemizing the activated amino acid during the slow coupling.
- Coupling: Add (3R)-3,5-dimethylmorpholine.
- Reaction: Stir at RT for 12–24 hours.
 - Optimization: If conversion is
after 12h, heat to
.
- Workup: Dilute with EtOAc, wash with
, sat.
, and brine.[2]

Alternative for Extremely Hindered Acids (e.g., Aib, N-Me-AA):

- Method: Convert Fmoc-AA-OH to its Acid Fluoride using TFFH (Tetramethylfluoroformamidinium hexafluorophosphate).[\[1\]](#)[\[2\]](#)
- Why? Acid fluorides are smaller electrophiles than the HATU-active ester, penetrating the steric shield of the morpholine more effectively.

Protocol C: Nucleophilic Aromatic Substitution ()

Objective: Incorporate the morpholine into a heteroaromatic scaffold (e.g., chlorotriazine or chloropyrimidine), common in kinase-targeted peptidomimetics.

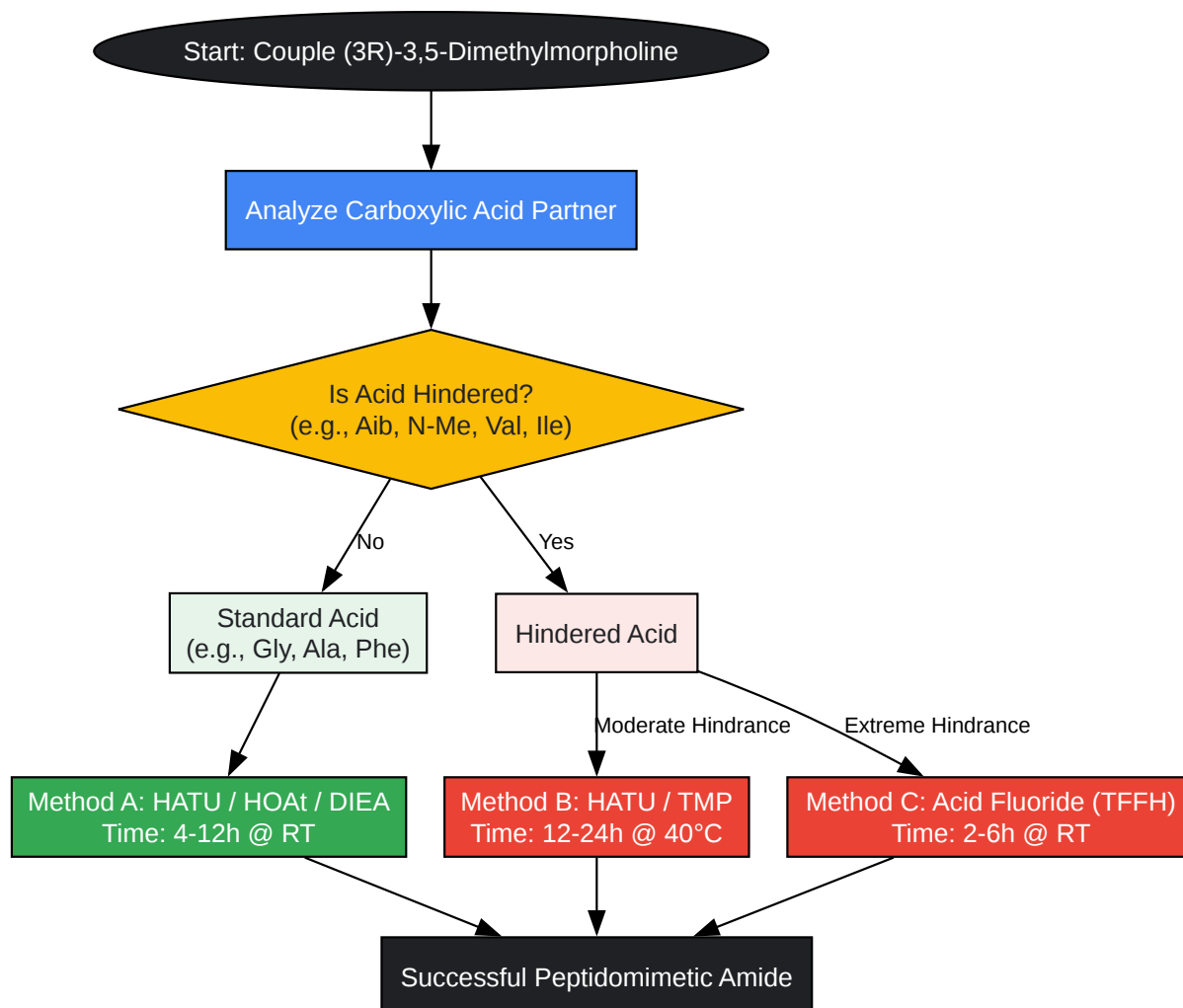
Step-by-Step:

- Substrate: Dissolve the heteroaryl chloride (1.0 equiv) in THF or Dioxane.
- Amine: Add (3R)-3,5-dimethylmorpholine HCl (1.2 equiv).
- Base: Add (3.0 equiv).[\[1\]](#)[\[2\]](#) Cesium carbonate is superior to organic bases for due to the "Cesium Effect" (solubility/coordination).
- Conditions: Heat to for 4–6 hours.
- Monitoring: Monitor by LC-MS. The steric bulk usually prevents double-addition, ensuring high regioselectivity.[\[1\]](#)[\[2\]](#)

Visualization & Logic

Decision Tree: Coupling Strategy

Use this workflow to select the correct coupling method based on the steric demand of the carboxylic acid partner.

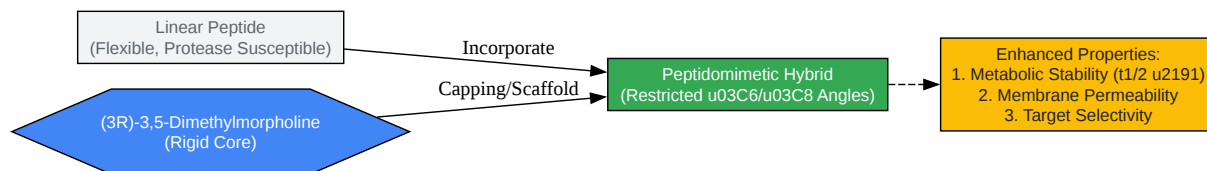


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Caption: Logical workflow for selecting the optimal coupling reagent based on steric hindrance levels.

Mechanistic Impact: Conformational Restriction

Visualizing how the morpholine scaffold restricts the peptide backbone.



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Caption: Impact of morpholine incorporation on peptidomimetic physicochemical properties.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield (<30%)	Steric clash preventing nucleophilic attack. ^{[1][2]}	Switch from HATU to TFFH (Acid Fluoride). ^{[1][2]} Increase temp to 50°C.
Racemization of AA	Base-catalyzed proton abstraction from activated AA. ^{[1][2]}	Switch base from DIEA to TMP (Collidine) or reduce base equivalents.
Incomplete Reaction	Morpholine HCl salt not fully neutralized. ^{[1][2]}	Ensure free-basing is complete (Protocol A). ^{[1][2]} Use 1.2 eq of amine. ^[2]
Precipitate in DMF	Formation of insoluble urea byproducts (if using EDC). ^[2]	Avoid EDC/DCC. Use soluble uronium salts (HATU/COMU). ^{[1][2]}

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